

Physical and chemical properties of 3,3,3-Trifluoropropene gas

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,3,3-Trifluoropropene

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An In-depth Technical Guide to the Physical and Chemical Properties of **3,3,3-Trifluoropropene** Gas

For Researchers, Scientists, and Drug Development Professionals

Introduction

3,3,3-Trifluoropropene (also known as HFO-1243zf) is a hydrofluoroolefin (HFO) that is gaining significant interest across various scientific and industrial sectors. Its unique combination of a reactive double bond and a stable trifluoromethyl group makes it a valuable building block in organic synthesis and polymer chemistry. This guide provides a comprehensive overview of the physical and chemical properties of **3,3,3-Trifluoropropene**, along with detailed experimental protocols for its characterization, tailored for a technical audience.

Physical Properties

3,3,3-Trifluoropropene is a colorless gas at standard temperature and pressure.^[1] A summary of its key physical properties is presented in the tables below.

Table 1: General and Thermodynamic Properties

Property	Value	Source
Molecular Formula	C ₃ H ₃ F ₃	[2]
Molecular Weight	96.05 g/mol	[2]
Boiling Point	-16 to -18 °C	[2]
Melting Point	-155 °C	[3]
Density (liquid)	0.94 g/cm ³	[2]
Vapor Density	3.3 (vs air)	[2]
Vapor Pressure	3380 mm Hg at 20 °C	[2]
Critical Temperature	105.44 °C (378.59 K)	[4][5]
Critical Pressure	3.609 x 10 ⁶ Pa (36.09 bar)	[4][5]
Enthalpy of Vaporization (Δ _{vap} H°)	22.0 kJ/mol	[5][6]
Enthalpy of Fusion (Δ _{fus} H°)	4.07 kJ/mol (estimated)	[6]
Standard Gas Enthalpy of Combustion (Δ _c H° _{gas})	-1532.00 ± 6.70 kJ/mol	[6]
Enthalpy of Formation at Standard Conditions (Δ _f H° _{gas})	-614.20 ± 6.70 kJ/mol	[6]

Table 2: Solubility and Partitioning Properties

Property	Value	Source
Solubility in Water	Sparingly soluble	[1]
LogP (Octanol/Water Partition Coefficient)	2.09 (estimated)	[4]
Henry's Law Constant	0.76 atm-cu m/mole (estimated)	[4]
Soil Adsorption Coefficient (K _{oc})	97 (estimated)	[4]

Chemical Properties and Reactivity

3,3,3-Trifluoropropene is a reactive compound due to the presence of a double bond.^[3] It can undergo various addition reactions and is used as an intermediate in the synthesis of more complex molecules, including fluorinated polymers and pharmaceuticals.^{[1][7]}

Key Reactivity Information:

- **Stability:** The compound is stable under recommended storage conditions.^[8]
- **Reactivity with Metals:** Reaction with lighter divalent metals may produce highly reactive materials, similar to Grignard reagents.^[4]
- **Hazardous Reactions:** Hazardous polymerization will not occur by itself.^[8] However, it is an extremely flammable gas and may form explosive mixtures with air.^[9]
- **Decomposition:** When heated to decomposition, it emits toxic vapors of fluoride.^[1]
- **Atmospheric Fate:** In the atmosphere, it is degraded by reaction with photochemically-produced hydroxyl radicals and ozone. The estimated atmospheric half-life is about 19 hours and 156 hours for reaction with hydroxyl radicals and ozone, respectively.^[4]

Experimental Protocols

Synthesis of 3,3,3-Trifluoropropene

A common method for the preparation of **3,3,3-Trifluoropropene** involves the reaction of 1,1,1,3-tetrachloropropane or related chlorinated propenes with hydrogen fluoride (HF) under pressure and at elevated temperatures in the presence of a catalyst.^[10]

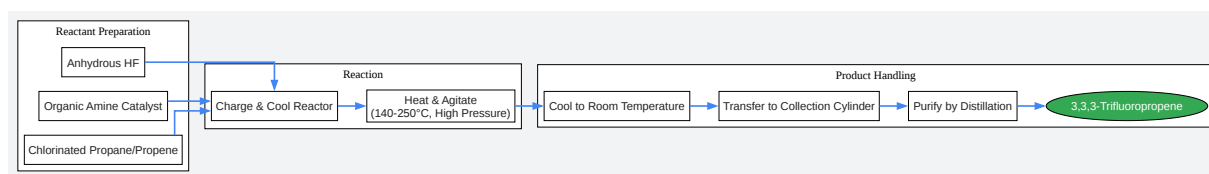
Materials:

- 1,1,1,3-tetrachloropropane (or 1,1,3-trichloropropene/3,3,3-trichloropropene)
- Anhydrous Hydrogen Fluoride (HF)
- Catalyst (e.g., an organic monoamine like triethylamine or pyridine)
- High-pressure reactor (e.g., Hastelloy C pressure vessel)

Procedure:

- Charge the pressure vessel with the starting chlorinated propane/propene and the catalyst.
- Close the vessel, cool it in a dry ice/acetone bath, and evacuate.
- Introduce the required amount of anhydrous HF into the cooled and evacuated vessel.
- Heat the vessel to the reaction temperature (typically 140°-250° C) with agitation.
- Maintain the reaction for a specified duration (e.g., 6 hours).
- After the reaction is complete, cool the vessel to room temperature.
- Carefully transfer the gaseous product to an evacuated collection cylinder.
- The crude product can then be purified by distillation.

Safety Precautions: This synthesis involves highly corrosive and toxic materials (HF) and high pressures. It must be carried out in a specialized high-pressure laboratory with appropriate safety equipment and by personnel trained in handling such hazardous materials.



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Caption: Workflow for the synthesis of **3,3,3-Trifluoropropene**.

Determination of Boiling Point (Micro Method)

Due to its low boiling point, the determination of the boiling point of **3,3,3-Trifluoropropene** requires a low-temperature apparatus. The micro-boiling point method is suitable for small sample sizes.

Materials:

- Small test tube (e.g., 6 x 50 mm)
- Capillary tube (sealed at one end)
- Low-temperature thermometer
- Thiele tube or a suitable cooling bath (e.g., ethanol/dry ice)
- Rubber band or similar to attach the test tube to the thermometer

Procedure:

- Condense a small amount of **3,3,3-Trifluoropropene** gas into the small test tube, which is pre-cooled in a cooling bath.
- Place the capillary tube, open end down, into the liquid in the test tube.
- Attach the test tube to the thermometer with the rubber band, ensuring the bottom of the test tube is level with the thermometer bulb.
- Place the assembly into a Thiele tube filled with a low-temperature fluid or into a controlled cooling bath.
- Slowly allow the temperature of the bath to rise. A slow stream of bubbles will emerge from the capillary tube as the entrapped air and vaporized sample expand.
- The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube.

- To confirm, remove the heat source and note the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube. This temperature should be very close to the boiling point observed in the previous step.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is a powerful technique for the identification and quantification of volatile compounds like **3,3,3-Trifluoropropene**.

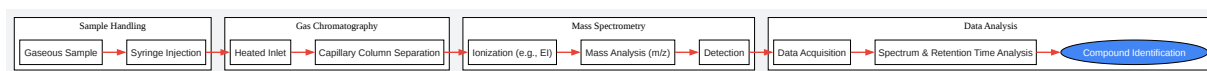
Instrumentation:

- Gas Chromatograph (GC) with a suitable capillary column (e.g., a semi-polar column like DB-624 may be appropriate for fluorinated hydrocarbons).[\[11\]](#)
- Mass Spectrometer (MS) detector.
- Gas-tight syringe for sample injection.

Procedure:

- Sample Preparation: A gaseous sample of **3,3,3-Trifluoropropene** is drawn into a gas-tight syringe.
- Injection: The gaseous sample is injected into the GC inlet, which is heated to ensure rapid vaporization.
- Separation: The vaporized sample is carried by an inert carrier gas (e.g., helium or hydrogen) through the GC column. The separation of components is based on their differential partitioning between the mobile phase (carrier gas) and the stationary phase (column coating).
- Ionization: As the separated components elute from the column, they enter the MS ion source. Here, they are bombarded with electrons (Electron Ionization - EI) or undergo a softer ionization process to form ions.

- **Mass Analysis:** The ions are then accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole).
- **Detection:** The separated ions are detected, and a signal proportional to their abundance is generated.
- **Data Analysis:** The resulting mass spectrum provides a molecular fingerprint that can be used to identify the compound by comparing it to a spectral library (e.g., NIST). The retention time from the chromatogram also aids in identification.



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Caption: General workflow for GC-MS analysis of a gaseous sample.

Safety and Handling

3,3,3-Trifluoropropene is an extremely flammable gas and is supplied as a compressed liquefied gas.[9]

- **Flammability:** Keep away from heat, sparks, open flames, and hot surfaces.[9]
- **Asphyxiation:** In high concentrations, it can act as a simple asphyxiant by displacing oxygen. [12] Ensure adequate ventilation.
- **Frostbite:** Contact with the liquid form can cause frostbite.[9]
- **Storage:** Store in a well-ventilated place, protected from sunlight. Cylinders should be stored upright and secured.[12]

Always consult the Safety Data Sheet (SDS) for detailed safety information before handling this compound.[12]

Applications

The primary applications of **3,3,3-Trifluoropropene** stem from its unique chemical structure:

- **Monomer for Fluoropolymers:** It is used in the production of fluorine-containing silicones, which have applications as hydraulic fluids.[4]
- **Chemical Intermediate:** It serves as a building block in the synthesis of various fluorinated organic compounds, including pharmaceuticals and agrochemicals.[1] For example, it is a chemical intermediate in the synthesis of trans-5-(3,3,3-trifluoro-1-propenyl)-2'-deoxyuridylate, a mechanism-based inhibitor of thymidylate synthetase.

This technical guide provides a foundational understanding of the physical and chemical properties of **3,3,3-Trifluoropropene**. The detailed protocols and compiled data are intended to support researchers and scientists in their work with this versatile fluorinated compound.

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- To cite this document: BenchChem. [Physical and chemical properties of 3,3,3-Trifluoropropene gas]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1201522#physical-and-chemical-properties-of-3-3-3-trifluoropropene-gas]

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